

Preparing YK11 Stock Solution in DMSO for Cell Culture

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Compound of Interest

Compound Name: YK11

Cat. No.: B15541484

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

YK11 is a synthetic steroidal selective androgen receptor modulator (SARM) that has garnered significant interest in preclinical research for its potent anabolic effects on muscle and bone tissue.[1][2] Structurally derived from dihydrotestosterone (DHT), **YK11** functions as a partial agonist of the androgen receptor (AR).[1][3] Its unique mechanism of action involves not only the partial activation of the AR but also the significant induction of follistatin, a potent inhibitor of myostatin.[1][3] This dual action makes **YK11** a compound of interest for studying muscle growth and differentiation. This document provides detailed protocols for the preparation, sterilization, and storage of **YK11** stock solutions in dimethyl sulfoxide (DMSO) for use in in-vitro cell culture experiments.

Quantitative Data Summary

The following tables summarize the key quantitative data for **YK11**.

Table 1: Physicochemical Properties of **YK11**

Property	Value	Reference
Molecular Formula	C ₂₅ H ₃₄ O ₆	[4]
Molecular Weight	430.53 g/mol	[4][5]
CAS Number	1370003-76-1	[4][5]

Table 2: Solubility and Storage of YK11

Parameter	Details	Reference
Solubility in DMSO	4.31 mg/mL (10.01 mM)	[5]
Recommended Solvent	DMSO	[5]
Storage of Powder	-20°C for up to 3 years	[5]
Storage of Stock Solution in DMSO	-80°C for up to 1 year	[5]

Table 3: Recommended Working Concentrations for In Vitro Studies

Cell Line	Application	Working Concentration	Reference
HEK293	Androgen receptor transcriptional activity	0.1 µM	[4][5]
HEK293	Androgen receptor target gene expression	10 µM	[4]
C2C12 myoblasts	Myogenic differentiation	500 nM (0.5 µM)	[4][6]
MC3T3-E1 osteoblasts	Proliferation and mineralization	0.5 µM	[7]

Experimental Protocols

Materials

- **YK11** powder
- Sterile, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, DMSO-compatible syringe filters (0.2 or 0.22 μm pore size, e.g., PTFE or nylon)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Laminar flow hood (Biological Safety Cabinet Class II)
- Sterile serological pipettes and pipette tips
- Vortex mixer

Protocol 1: Preparation of a 10 mM YK11 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YK11** in DMSO. This concentration is suitable for subsequent dilution to typical working concentrations for cell culture experiments.

- **Aseptic Technique:** Perform all steps in a certified laminar flow hood to maintain sterility.[\[5\]](#)[\[8\]](#)
[\[9\]](#) Wipe down all surfaces and materials entering the hood with 70% ethanol.
- **Weighing YK11:** On a calibrated analytical balance, carefully weigh out the desired amount of **YK11** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.305 mg of **YK11** (Molecular Weight = 430.53 g/mol).
- **Dissolving YK11:** Transfer the weighed **YK11** powder into a sterile microcentrifuge tube. Using a sterile pipette, add the calculated volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.

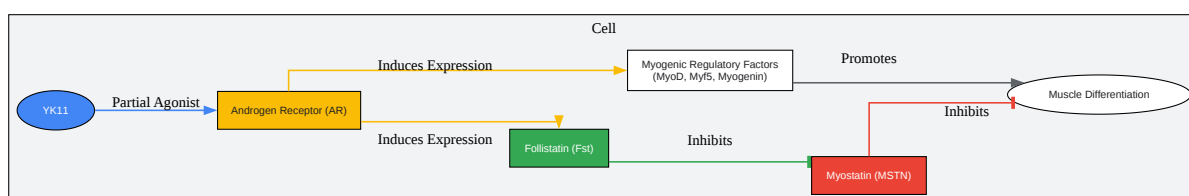
- **Solubilization:** Tightly cap the tube and vortex thoroughly until the **YK11** powder is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if necessary.^[10] Visually inspect the solution to ensure there are no visible particles.
- **Sterile Filtration:** To ensure the sterility of the stock solution, it is crucial to filter it through a sterile, DMSO-compatible syringe filter (0.2 or 0.22 µm).^{[4][11][12]}
 - Draw the **YK11**-DMSO solution into a sterile syringe.
 - Attach a sterile 0.2 or 0.22 µm syringe filter (PTFE or nylon) to the syringe.
 - Carefully dispense the solution through the filter into a new, sterile microcentrifuge tube or cryovial.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year).^[5] For shorter-term storage, -20°C is also acceptable.

Protocol 2: Preparation of Working Solutions for Cell Culture

- **Thawing the Stock Solution:** Thaw an aliquot of the 10 mM **YK11** stock solution at room temperature.
- **Dilution:** In the laminar flow hood, perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
 - **Important:** The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.^[8]
- **Solvent Control:** Prepare a vehicle control by adding the same final concentration of DMSO (without **YK11**) to the cell culture medium. This is essential to distinguish the effects of **YK11** from any potential effects of the solvent.
- **Application to Cells:** Add the prepared working solutions (**YK11** and vehicle control) to your cell cultures and proceed with the experiment.

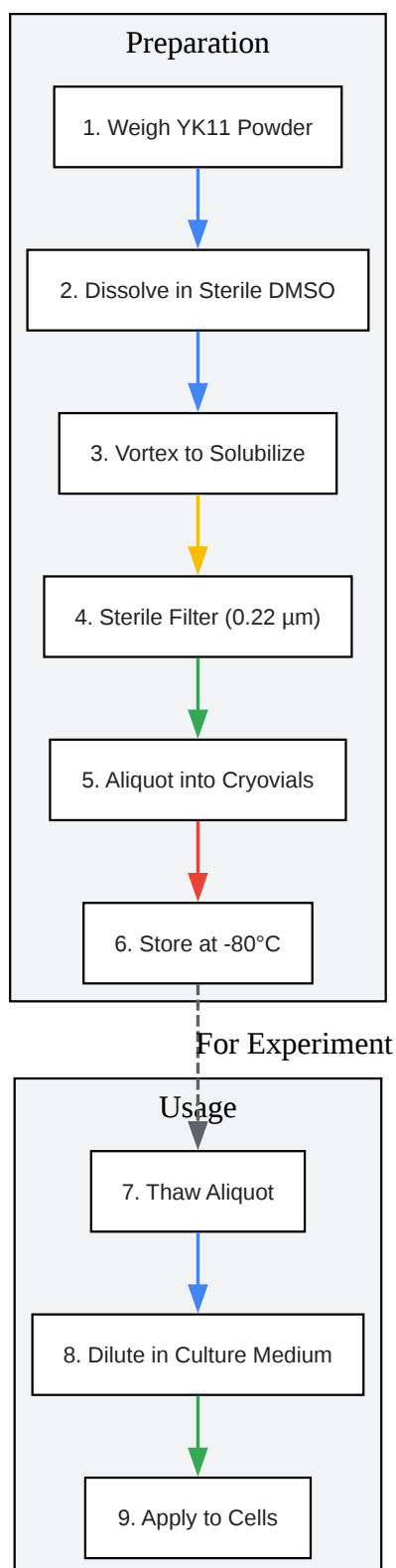
Visualization of Signaling Pathway and Experimental Workflow

Below are diagrams created using the DOT language to visualize the **YK11** signaling pathway and the experimental workflow for preparing the stock solution.



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Caption: **YK11** Signaling Pathway in Myogenic Differentiation.



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Caption: Experimental Workflow for **YK11** Stock Solution Preparation.

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